

Safeguarding Your Research: A Comprehensive Guide to Handling ATP Dipotassium Salt

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Compound of Interest

Compound Name: ATP dipotassium

CAS No.: 29622-22-8

Cat. No.: B15571057

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Researchers and scientists working with Adenosine 5'-triphosphate (ATP) dipotassium salt must adhere to stringent safety protocols to ensure personal and environmental safety. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

ATP dipotassium salt is classified with the following hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

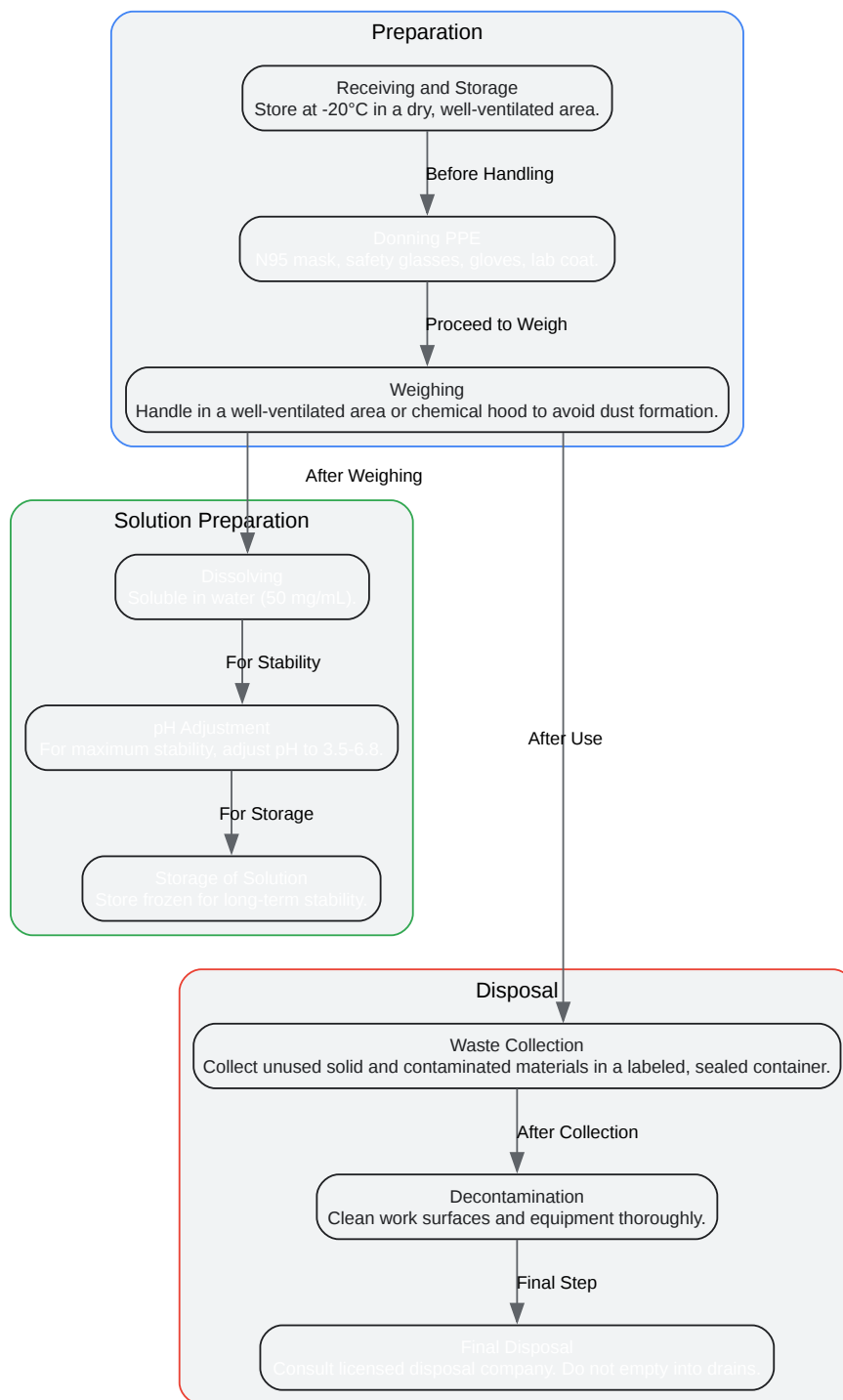
To mitigate these risks, the following personal protective equipment is mandatory when handling **ATP dipotassium** salt in its powdered form.

PPE Category	Required Equipment	Specifications
Respiratory Protection	Dust mask	Type N95 (US) or equivalent[1]
Eye Protection	Safety glasses or eyeshields	Conforming to EN166 (EU) or NIOSH (US) standards[2]
Hand Protection	Chemical-resistant gloves	Inspected before use[2]
Body Protection	Laboratory coat or complete suit	To protect against chemical splashes[2]

Operational Protocol: From Receipt to Application

A systematic approach to handling **ATP dipotassium** salt is crucial for safety and experimental accuracy.

Workflow for Safe Handling of ATP Dipotassium Salt



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Workflow for Safe Handling of ATP Dipotassium Salt

Step-by-Step Experimental Protocol:

- Receiving and Storage: Upon receipt, inspect the container for any damage. Store the powdered **ATP dipotassium** salt at -20°C in a dry, well-ventilated place.[\[2\]](#)
- Personal Protective Equipment (PPE): Before handling the powder, put on all required PPE as detailed in the table above.
- Weighing and Handling:
 - Conduct all weighing and handling of the powdered form in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust.[\[2\]](#)
 - Avoid the formation of dust and aerosols.[\[2\]](#)
- Solution Preparation:
 - **ATP dipotassium** salt is soluble in water up to 50 mg/mL.[\[1\]](#)
 - For maximum stability of the solution, the pH should be maintained between 3.5 and 6.8.[\[1\]](#)
 - Store prepared solutions frozen.[\[1\]](#)
- Post-Handling:
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Clean all work surfaces and equipment to prevent cross-contamination.

First Aid Measures

In case of exposure, follow these immediate first aid procedures.

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Disposal Plan

Proper disposal of **ATP dipotassium** salt and its containers is critical to prevent environmental contamination.

Waste Handling and Disposal:

- Solid Waste:
 - Collect surplus and non-recyclable solid **ATP dipotassium** salt in a suitable, closed container labeled for chemical waste.[2]
 - One disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - Alternatively, offer the waste to a licensed disposal company.[2]
- Contaminated Materials:
 - Dispose of contaminated gloves and other disposable PPE as chemical waste in accordance with applicable laboratory and institutional guidelines.[2]
 - Contaminated packaging should be disposed of as unused product.[2]

- Environmental Precautions:
 - Prevent the product from entering drains.[2]

By adhering to these safety protocols and operational procedures, researchers can minimize risks and ensure the safe and effective use of **ATP dipotassium** salt in their work. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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References

- 1. 5'-ATP-K2 salt hydrate, from microbial, powder Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [cdhfinechemical.com](https://www.cdhfinechemical.com) [[cdhfinechemical.com](https://www.cdhfinechemical.com)]
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